

# comparative study of different reconstruction algorithms for FDG-PET images

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## A Comparative Analysis of Reconstruction Algorithms for FDG-PET Images

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Performance with Supporting Experimental Data

The reconstruction algorithm chosen for Fluorodeoxyglucose-Positron Emission Tomography (FDG-PET) images significantly impacts image quality and the accuracy of quantitative measurements. This guide provides a comparative study of different reconstruction algorithms, offering an objective look at their performance based on experimental data. We will delve into the widely used Ordered Subset Expectation Maximization (OSEM) algorithm and its variations, including those incorporating Point Spread Function (PSF) and Time-of-Flight (TOF) information, as well as emerging deep learning-based approaches.

## Quantitative Data Summary

The following table summarizes the quantitative performance of various reconstruction algorithms based on key metrics such as Signal-to-Noise Ratio (SNR), Contrast-to-Noise Ratio (CNR), and Standardized Uptake Value (SUV) measurements. These metrics are crucial for assessing image quality and the accuracy of tracer uptake quantification.

Reconstruction Algorithm	Key Feature	Signal-to-Noise Ratio (SNR)	Contrast-to-Noise Ratio (CNR)	SUVmax	SUVmean	Reference
OSEM	Iterative reconstruction	Baseline	Baseline	Baseline	Baseline	[1][2]
OSEM + PSF	Models the system's point spread function	Improved	Improved	Generally Higher	Generally Higher	[1][3]
OSEM + TOF	Incorporate s time-of-flight information	Significantl y Improved	Significantl y Improved	More Accurate	More Accurate	[1][4]
OSEM + PSF + TOF	Combines PSF and TOF modeling	Highest Improvement	Highest Improvement	Higher and More Accurate	Higher and More Accurate	[1]
Q.Clear (BSREM)	Bayesian penalized likelihood reconstruction	Improved (noise suppression)	Significantl y Improved	Significantl y Higher	-	[5]
DPR (Deep Learning)	Deep progressive learning integrated into iterative reconstruction	Markedly Improved	Markedly Improved	Significantl y Higher	Significantl y Higher	[1][6]

## Experimental Protocols

The data presented in this guide is a synthesis of findings from multiple studies. While specific parameters may vary, the general methodologies for evaluating reconstruction algorithms are outlined below.

### Phantom Studies

- Phantom: NEMA IEC Body Phantom or Jaszczak phantom are commonly used.[\[7\]](#) These phantoms contain spheres of various sizes that can be filled with a known concentration of <sup>18</sup>F-FDG solution, simulating tumors of different sizes. The background compartment is also filled with a lower concentration of radioactivity.
- Data Acquisition: The phantom is scanned on a PET/CT scanner. The acquisition time and injected dose are varied to assess algorithm performance under different conditions.[\[7\]](#)
- Image Reconstruction: The acquired raw data is reconstructed using the different algorithms being compared (e.g., OSEM, OSEM+PSF, AI-based methods). Key reconstruction parameters such as the number of iterations and subsets are kept consistent for a fair comparison where applicable.[\[1\]](#)[\[2\]](#)
- Quantitative Analysis: Regions of Interest (ROIs) are drawn on the reconstructed images over the spheres and in the background. Metrics such as SNR, CNR, and the recovery coefficient (a measure of the accuracy of the measured activity in the spheres) are calculated.

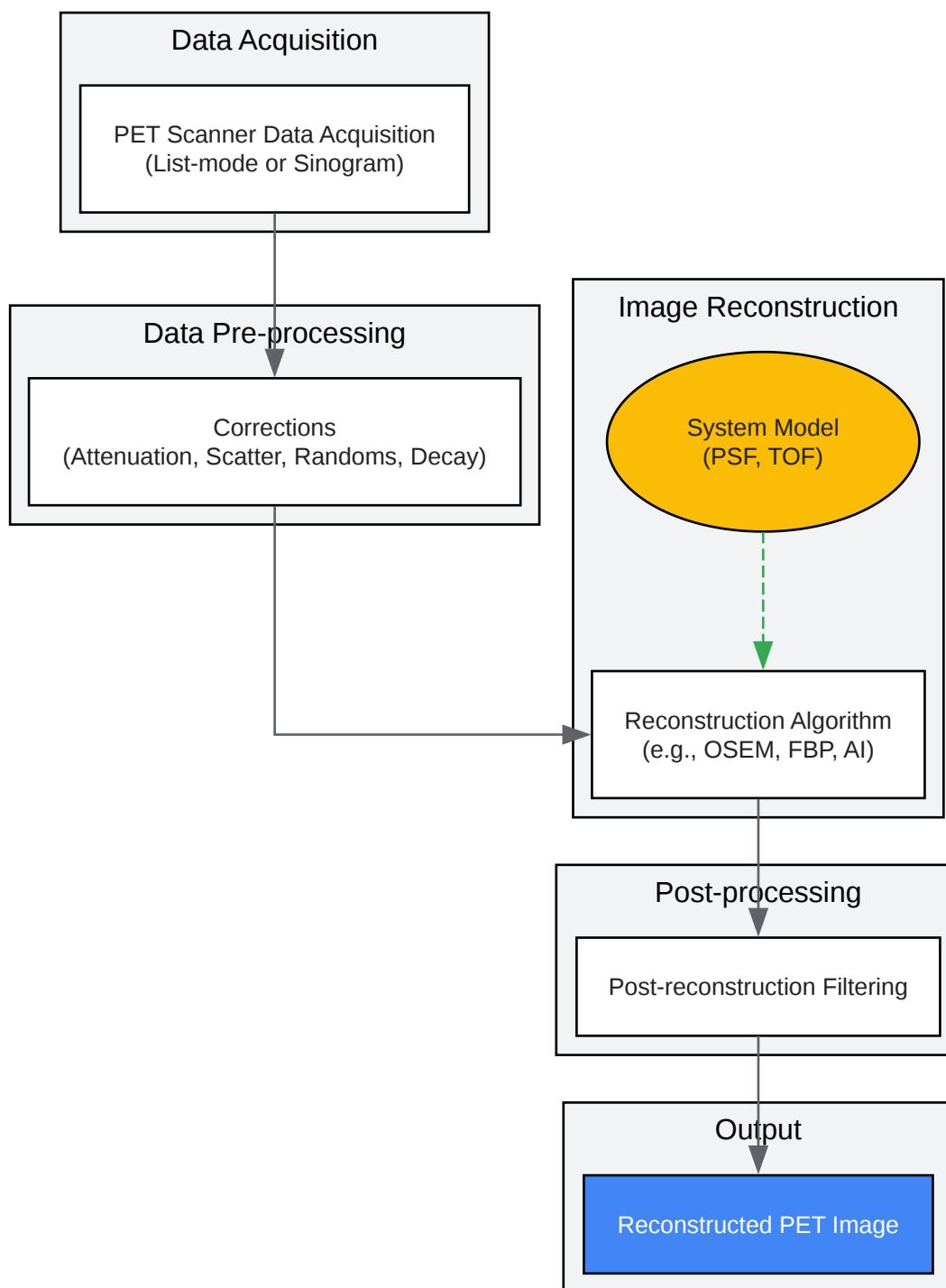
### Clinical Studies

- Patient Population: Patients undergoing routine clinical FDG-PET/CT scans for indications such as oncology are recruited.[\[5\]](#)[\[6\]](#)
- Data Acquisition: Patients are injected with a standard dose of <sup>18</sup>F-FDG and scanned according to the clinical protocol.
- Image Reconstruction: Similar to phantom studies, the patient data is reconstructed using the various algorithms under investigation.

- Quantitative Analysis: ROIs are placed on tumors and in healthy tissues (e.g., liver, muscle) to measure SUVmax, SUVmean, and SUVpeak.<sup>[5][6]</sup> Image noise and lesion detectability are also often assessed, sometimes through observer studies with experienced nuclear medicine physicians.

## Visualizing the Reconstruction Workflow

The following diagram illustrates the general workflow of FDG-PET image reconstruction, from data acquisition to the final reconstructed image.



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Caption: A flowchart illustrating the key stages of FDG-PET image reconstruction.

## In-depth Comparison of Algorithms

## Ordered Subset Expectation Maximization (OSEM)

**OSEM** is an iterative algorithm that has become the standard in clinical PET imaging.<sup>[1]</sup> It models the Poisson statistics of photon counting, which leads to improved image quality compared to older analytical methods like Filtered Backprojection (FBP).<sup>[3]</sup> However, the number of iterations and subsets needs to be carefully chosen, as too many iterations can amplify noise.<sup>[2]</sup>

## **OSEM with Point Spread Function (PSF) Modeling**

This enhancement to the OSEM algorithm incorporates a model of the scanner's point spread function.<sup>[3]</sup> The PSF describes how a single point source of radiation is imaged by the scanner. By accounting for this blurring effect during reconstruction, OSEM+PSF can improve spatial resolution and contrast.

## **OSEM with Time-of-Flight (TOF)**

TOF PET scanners have detectors with very fast timing resolution. This allows for a more precise localization of the annihilation event along the line of response. Incorporating this TOF information into the OSEM algorithm significantly improves the signal-to-noise ratio and image quality, especially in larger patients.<sup>[4]</sup>

## **AI-based Reconstruction Algorithms**

More recently, artificial intelligence, particularly deep learning, has been applied to PET image reconstruction.<sup>[6]</sup> These methods, such as the Deep Progressive Learning Reconstruction (DPR) algorithm, can be integrated into the iterative reconstruction process.<sup>[1]</sup> Studies have shown that AI-based algorithms can lead to markedly improved SNR and CNR, and more accurate quantitative parameters compared to conventional OSEM.<sup>[6]</sup> They have the potential to produce high-quality images from lower count data, which could lead to reduced radiation dose for patients or shorter scan times.

## **Conclusion**

The evolution of reconstruction algorithms has significantly advanced the quality and quantitative accuracy of FDG-PET imaging. While OSEM remains a robust and widely used algorithm, the incorporation of PSF and TOF modeling offers substantial improvements in

image quality. The emergence of AI-based reconstruction techniques presents a paradigm shift, with the potential to further enhance image quality, reduce noise, and improve the accuracy of quantitative measurements, ultimately leading to better diagnostic confidence and patient outcomes. The choice of the optimal reconstruction algorithm will depend on the specific clinical or research application, the capabilities of the PET scanner, and the desired trade-off between image quality and reconstruction time.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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